

Vactosertib dosing schedule for in vivo cancer studies

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Compound Focus: Vactosertib

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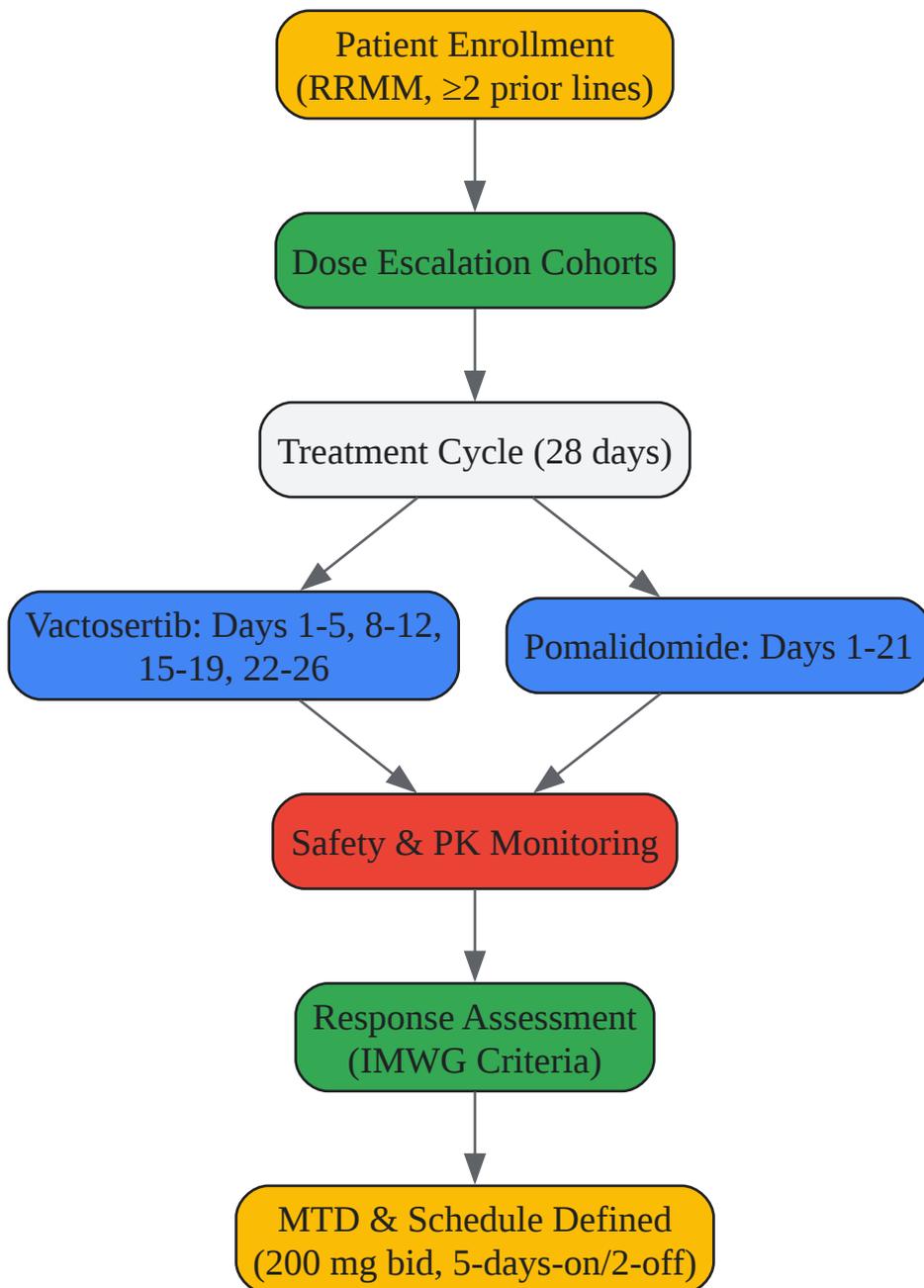
Note on Preclinical In Vivo Dosing

The search results do not provide specific dosing schedules for **Vactosertib** (also known as TEW-7197 or EW-7197) in animal models like mice or rats. While one publication mentions that oral treatment with a TGF- β type I receptor inhibitor (EW-7197) suppressed melanoma progression in a murine model, it does not detail the dosage used [1]. Another paper focuses on the molecular structure and *in vitro* activity of new inhibitor compounds, not on *in vivo* dosing protocols [2].

For detailed *in vivo* study protocols, you may need to consult the foundational preclinical research papers for **Vactosertib**, which are likely referenced in the clinical trial articles.

Experimental Workflow for Clinical Protocol

The clinical trial that established the human dosing schedule followed a structured workflow from patient enrollment to analysis. The diagram below outlines this process.



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Pharmacokinetic Profile

Understanding the drug's pharmacokinetic (PK) properties is crucial for justifying a twice-daily dosing regimen. The following PK data was reported in the clinical trial at different dose levels [1]:

PK Parameter	100 mg Dose	200 mg Dose
Time to Max Concentration (T _{max})	1.3 ± 0.5 h	1.5 ± 1.0 h
Elimination Half-Life (t _{1/2})	3.5 ± 0.4 h	3.3 ± 1.3 h
Area Under the Curve (AUC _{obs})	6175.5 ± 1349.7 ng/mL·h	4251.8 ± 1307.6 ng/mL·h

The short elimination half-life of approximately **3.5 hours** supports the need for a twice-daily dosing schedule to maintain effective drug concentrations throughout the treatment period [1].

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References

1. The TGFβ type I receptor kinase inhibitor vactosertib in ... [nature.com]
2. Structure-Guide Design and Optimization of Potential ... - PMC [pmc.ncbi.nlm.nih.gov]

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